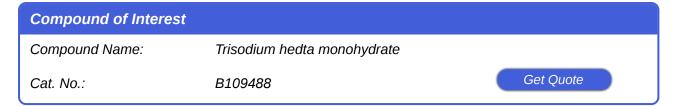


An In-depth Technical Guide to the Chemical Properties of Trisodium HEDTA Monohydrate

Author: BenchChem Technical Support Team. Date: November 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core chemical properties of **Trisodium HEDTA monohydrate**, a versatile chelating agent. The information is intended for researchers, scientists, and professionals in drug development who require a technical understanding of this compound for their work.

Chemical and Physical Properties

Trisodium HEDTA monohydrate, the trisodium salt of N-(hydroxyethyl)ethylenediamine-N,N',N'-triacetic acid, is a well-established chelating agent.[1] Its primary function is to form stable, water-soluble complexes with metal ions, thereby preventing them from engaging in undesirable chemical reactions.[1][2] This property makes it a valuable component in various applications, including pharmaceuticals, cosmetics, and industrial processes.[3][4]

Below is a summary of its key quantitative properties:



| Property | Value | Source(s) |
|--------------------------------|------------------------------------|------------|
| Molecular Formula | C10H15N2Na3O7 · H2O | [5] |
| Molecular Weight | 362.22 g/mol (monohydrate) | Calculated |
| Anhydrous Molecular Weight | 344.20 g/mol | [1] |
| Appearance | White crystalline powder | [5] |
| Melting Point | 288 °C (decomposes) | [1] |
| Density | 1.285 g/cm ³ | [1] |
| Solubility in Water | 480 g/L at 20 °C | [1] |
| Solubility in Organic Solvents | Insoluble in most organic solvents | [1] |
| pH of 1% Aqueous Solution | Approximately 9.3 | [6] |

Stability Constants with Metal Ions:

The efficacy of a chelating agent is quantified by its stability constants (log K) with various metal ions. Higher values indicate a stronger and more stable complex. The stability constants for HEDTA with several common metal ions are provided below.



| Metal Ion | log K |
|------------------|-------|
| Fe ³⁺ | 19.8 |
| Cu ²⁺ | 17.4 |
| Ni ²⁺ | 17.0 |
| Pb ²⁺ | 15.8 |
| Zn²+ | 14.5 |
| C0 ²⁺ | 14.2 |
| Cd ²⁺ | 13.6 |
| Fe ²⁺ | 12.2 |
| Mn ²⁺ | 10.7 |
| Ca ²⁺ | 8.0 |
| Mg ²⁺ | 5.8 |

Note: The precise pKa values for HEDTA are not readily available in the provided search results. However, the pKa values for the structurally similar EDTA are 2.0, 2.7, 6.16, and 10.26 for the carboxylic acid and amino groups, respectively, which can provide an estimation of the pH-dependent behavior of HEDTA.[1]

Experimental Protocols

Determination of Metal Chelation Capacity by Potentiometric Titration

This protocol outlines a standard method for determining the stability constants of Trisodium HEDTA with a given metal ion using potentiometric titration.

Materials:

- Trisodium HEDTA monohydrate
- Metal salt of interest (e.g., CuSO₄, ZnCl₂)



- Standardized potassium hydroxide (KOH) solution (carbonate-free)
- Standardized hydrochloric acid (HCl) solution
- High-purity water (deionized or distilled)
- Inert salt for maintaining constant ionic strength (e.g., KNO₃)
- pH meter with a combination glass electrode
- Automatic burette
- Thermostatted titration vessel
- · Magnetic stirrer

Procedure:

- Solution Preparation:
 - Prepare a stock solution of Trisodium HEDTA of known concentration.
 - Prepare a stock solution of the metal salt of known concentration.
 - Prepare a solution of the inert salt at a concentration sufficient to maintain a constant ionic strength throughout the titration (e.g., 0.1 M).
- Titration Setup:
 - Calibrate the pH electrode using standard buffer solutions.
 - In the thermostatted vessel, add a known volume of the Trisodium HEDTA solution and the metal salt solution.
 - Add the inert salt solution to achieve the desired ionic strength.
 - Dilute with high-purity water to a final known volume.
 - Immerse the calibrated pH electrode and the tip of the automatic burette into the solution.



- Begin stirring the solution.
- Titration:
 - Titrate the solution with the standardized KOH solution.
 - Record the pH of the solution after each addition of the titrant.
 - Continue the titration past the equivalence point.
- Data Analysis:
 - Plot the pH of the solution as a function of the volume of KOH added.
 - The stability constants are calculated from the titration curve using specialized software that fits the data to a model of the chemical equilibria involved.

Thermal Decomposition Analysis by Thermogravimetric Analysis (TGA)

This protocol describes a general procedure for evaluating the thermal stability of **Trisodium HEDTA monohydrate**.

Materials:

- Trisodium HEDTA monohydrate
- Thermogravimetric analyzer (TGA)
- Inert gas (e.g., nitrogen, argon)
- Oxidizing gas (e.g., air)

Procedure:

- Sample Preparation:
 - Accurately weigh a small amount of Trisodium HEDTA monohydrate (typically 5-10 mg) into a TGA sample pan.



TGA Analysis:

- Place the sample pan in the TGA furnace.
- Purge the furnace with the desired gas (e.g., nitrogen for inert atmosphere, air for oxidative atmosphere) at a constant flow rate.
- Heat the sample at a constant rate (e.g., 10 °C/min) over a specified temperature range (e.g., from room temperature to 800 °C).
- Continuously record the sample weight as a function of temperature.

Data Analysis:

- The resulting TGA curve will show weight loss steps corresponding to the dehydration and subsequent decomposition of the compound.
- The onset temperature of each weight loss step indicates the temperature at which the decomposition process begins.
- The percentage of weight loss at each step can be used to infer the nature of the decomposition products.

Visualizations Synthesis of Trisodium HEDTA

The industrial synthesis of aminopolycarboxylic acids like HEDTA is typically achieved through the carboxymethylation of the corresponding amine. The following diagram illustrates a generalized synthetic pathway.

Caption: Generalized synthesis pathway for Trisodium HEDTA.

Chelation Experimental Workflow

The following diagram outlines a typical workflow for a metal chelation experiment using Trisodium HEDTA.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties
 of Trisodium HEDTA Monohydrate]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b109488#trisodium-hedta-monohydrate-chemicalproperties]

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